

A Comprehensive Guide to the Safe Handling of 3-Methyladipoyl Chloride

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Compound of Interest

Compound Name: 3-Methyladipoyl chloride

CAS No.: 44987-62-4

Cat. No.: B1594873

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For researchers and professionals in drug development, the synthesis of novel compounds is a routine yet critical task. The handling of reactive reagents, such as **3-Methyladipoyl chloride** (CAS 44987-62-4), demands a meticulous approach to safety that is grounded in a deep understanding of the molecule's chemical nature. This guide provides essential, immediate safety and logistical information, moving beyond a simple checklist to explain the causality behind each procedural step. Our goal is to empower you with the knowledge to work safely and effectively, ensuring both personal safety and the integrity of your research.

A Note on the Data: Comprehensive safety data for **3-Methyladipoyl chloride** is not readily available. Therefore, this guide is built upon the well-documented information for its parent compound, Adipoyl chloride (CAS 111-50-2).^{[1][2][3]} The addition of a methyl group is not expected to mitigate the hazards of the acyl chloride functional groups; in fact, it may influence reactivity. Thus, the following recommendations represent a conservative and prudent approach to handling **3-Methyladipoyl chloride**.

Understanding the Inherent Hazards of 3-Methyladipoyl Chloride

3-Methyladipoyl chloride is a diacyl chloride. The two acyl chloride functional groups are highly electrophilic and thus extremely reactive. This reactivity is the source of both its utility in synthesis and its significant hazards.

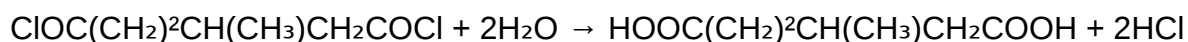
Primary Hazards:

- **Corrosivity:** Like all acyl chlorides, **3-Methyladipoyl chloride** is expected to be severely corrosive.[3] Direct contact will cause severe skin burns and serious eye damage.
- **Violent Reactivity with Water:** Acyl chlorides react exothermically and violently with water and other protic solvents (e.g., alcohols, amines).[1][3] This reaction produces 3-methyladipic acid and hydrochloric acid (HCl) gas. The release of corrosive HCl gas is a significant inhalation hazard.[4]
- **Inhalation Hazard:** Inhalation of vapors or mists can cause severe irritation and chemical burns to the respiratory tract, potentially leading to pulmonary edema, a medical emergency where fluid accumulates in the lungs.[4]
- **Moisture Sensitivity:** The compound is sensitive to moisture and will fume in humid air due to its reaction with atmospheric water.[1]

Physical and Chemical Properties:

Property	Value for 3-Methyladipoyl Chloride	Value for Adipoyl Chloride
CAS Number	44987-62-4	111-50-2
Molecular Formula	C ₇ H ₁₀ Cl ₂ O ₂	C ₆ H ₈ Cl ₂ O ₂
Molecular Weight	197.06 g/mol	183.03 g/mol [3]
Boiling Point	117-119 °C at 10 mmHg[5]	105-107 °C at 2 mmHg[2]
Density	1.217 g/mL at 25 °C[5]	1.259 g/cm ³ at 25 °C
Flash Point	>110 °C (>230 °F)[5]	72 °C (161.6 °F)[6]

The primary hazard stems from the reactivity of the acyl chloride groups. The fundamental reaction to be aware of is hydrolysis:



This reaction underscores the necessity of a moisture-free environment for both storage and handling.

Personal Protective Equipment (PPE): Your First Line of Defense

The selection of appropriate PPE is non-negotiable. It is the barrier between you and a potentially severe chemical burn.[7]

- Eye and Face Protection:
 - Minimum Requirement: Tightly fitting chemical splash goggles.[8]
 - Recommended: A combination of chemical splash goggles and a full-face shield.[9] This provides a multi-layered defense against splashes and fumes. A face shield alone is not adequate protection.[9]
- Skin Protection:
 - Gloves: Standard nitrile or latex gloves are not sufficient. You must use gloves specifically rated for resistance to corrosive chemicals.
 - Recommended Materials: Butyl rubber or neoprene gloves are excellent choices for handling corrosive acids and reactive chemicals.[10][11] Always check the manufacturer's glove compatibility chart for specific breakthrough times.
 - Glove Technique: Double-gloving is a prudent practice. Inspect gloves for any signs of degradation or perforation before each use. Remove gloves using the proper technique to avoid contaminating your skin.
 - Lab Coat/Apron: A flame-resistant lab coat is standard. For larger quantities or tasks with a higher splash risk, a chemical-resistant apron made of rubber or a similar impervious

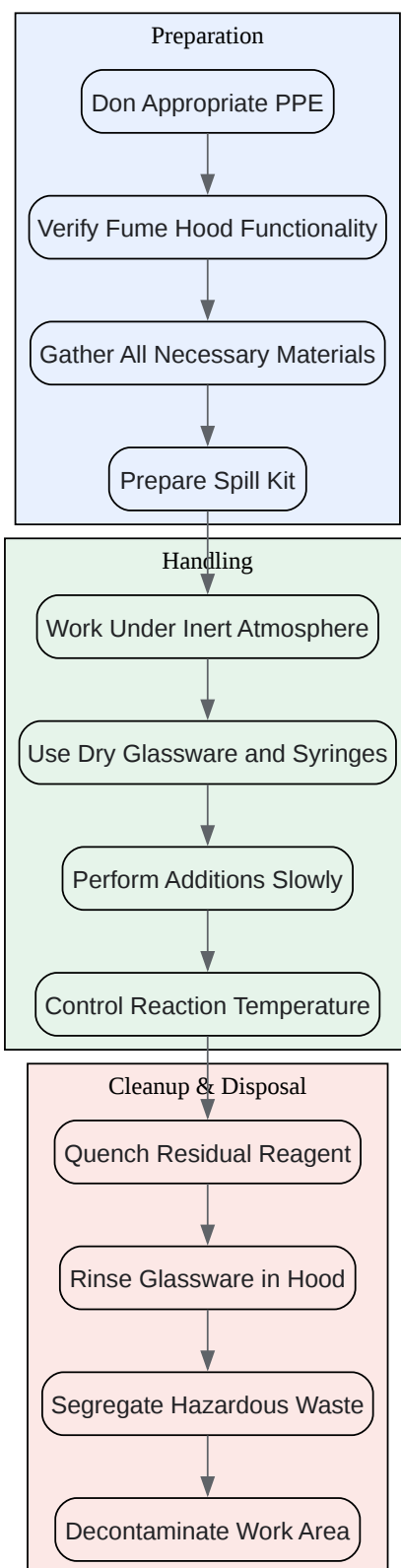
material should be worn over the lab coat.[9]

- Footwear: Closed-toe shoes are mandatory. For significant handling operations, chemical-resistant boots should be considered.
- Respiratory Protection:
 - Engineering Controls First: All work with **3-Methyladipoyl chloride** must be conducted in a certified chemical fume hood to control vapor and gas exposure.[7][9]
 - When Respirators are Needed: In situations where engineering controls may not be sufficient (e.g., large spills, cleaning of contaminated equipment), respiratory protection is required. A NIOSH-approved respirator with an acid gas (e.g., yellow, Type E) cartridge is appropriate.[8] All respirator users must be part of a respiratory protection program that includes medical evaluation and fit testing, as required by OSHA (29 CFR 1910.134).

Operational Plan: A Step-by-Step Guide to Safe Handling

A well-defined operational plan minimizes risk by controlling the work environment and anticipating potential issues.

Workflow for Handling **3-Methyladipoyl Chloride**



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